

# An In-depth Technical Guide to the Physical Properties of Octyl Cyanide

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## Compound of Interest

Compound Name: *Nonanenitrile*

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This technical guide provides a comprehensive overview of the core physical properties of octyl cyanide (also known as **nonanenitrile**). The information is presented to be a valuable resource for laboratory and research applications, with a focus on clarity and practical utility. This document summarizes key quantitative data, details relevant experimental protocols for their determination, and includes a visual representation of a standard experimental workflow.

## Core Physical Properties of Octyl Cyanide

Octyl cyanide is an organic compound with the chemical formula  $C_9H_{17}N$ . It is a nitrile that is of interest in various chemical synthesis and research applications. A thorough understanding of its physical properties is essential for its proper handling, use in reactions, and for the purification of products.

## Quantitative Data Summary

The physical properties of octyl cyanide are summarized in the table below for easy reference and comparison. These values represent commonly cited figures in chemical literature and databases.

Physical Property	Value	Units
Molecular Formula	C <sub>9</sub> H <sub>17</sub> N	
Molecular Weight	139.24	g/mol
Density	0.822 (at 25 °C)	g/mL
Boiling Point	224	°C
Melting Point	-34 to -35	°C
Refractive Index	1.426 (at 20 °C)	
Solubility	Insoluble	in water
Appearance	Clear colorless to light yellow/orange liquid	

Note: The exact values for physical properties can vary slightly depending on the experimental conditions and the purity of the sample.

## Experimental Protocols

The following sections detail the standard experimental methodologies for determining the key physical properties of liquid compounds like octyl cyanide.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic constant at a given pressure.<sup>[1]</sup>

Methodology: Distillation Method<sup>[2]</sup>

- **Apparatus Setup:** A simple distillation apparatus is assembled using a round-bottom flask, a condenser, a thermometer, and a receiving flask.
- **Sample Preparation:** A small volume of octyl cyanide is placed in the round-bottom flask, along with a few boiling chips to ensure smooth boiling.

- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and comes into contact with the thermometer bulb.
- **Temperature Reading:** The temperature is recorded when it becomes constant. This stable temperature reading is the boiling point of the liquid.<sup>[2]</sup>

Methodology: Micro Boiling Point Determination (Thiele Tube Method)<sup>[3]</sup>

- **Sample Preparation:** A small amount of octyl cyanide is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed in the fusion tube with the open end submerged in the liquid.
- **Apparatus Setup:** The fusion tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil.
- **Heating:** The Thiele tube is gently heated, and the temperature is monitored.
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the capillary tube. The heating is then stopped.
- **Boiling Point Determination:** The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.<sup>[3]</sup>

## Determination of Density

Density is the mass of a substance per unit volume. It is a fundamental physical property that can be used to identify a substance.

Methodology: Using a Graduated Cylinder and Balance<sup>[4]</sup>

- **Mass of Empty Cylinder:** The mass of a clean, dry graduated cylinder is determined using an analytical balance.
- **Volume Measurement:** A known volume of octyl cyanide is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- **Mass of Cylinder and Liquid:** The mass of the graduated cylinder containing the octyl cyanide is measured.

- Calculation: The mass of the octyl cyanide is calculated by subtracting the mass of the empty cylinder. The density is then calculated by dividing the mass of the liquid by its volume.[4]

## Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this occurs at a sharp, well-defined temperature.[5] Since octyl cyanide has a very low melting point ( $-34\text{ }^{\circ}\text{C}$ ), this determination requires a specialized low-temperature apparatus.

Methodology: Capillary Tube Method with Low-Temperature Bath[6]

- Sample Preparation: A small amount of solidified octyl cyanide is introduced into a capillary tube.
- Apparatus Setup: The capillary tube is attached to a low-temperature thermometer and placed in a cooling bath (e.g., a dry ice/acetone bath).
- Cooling and Observation: The bath is allowed to slowly warm up.
- Melting Point Range: The temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted are recorded. This range is the melting point.

## Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and is dependent on temperature and the wavelength of light used.[7]

Methodology: Using a Refractometer

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index.
- Sample Application: A few drops of octyl cyanide are placed on the prism of the refractometer.

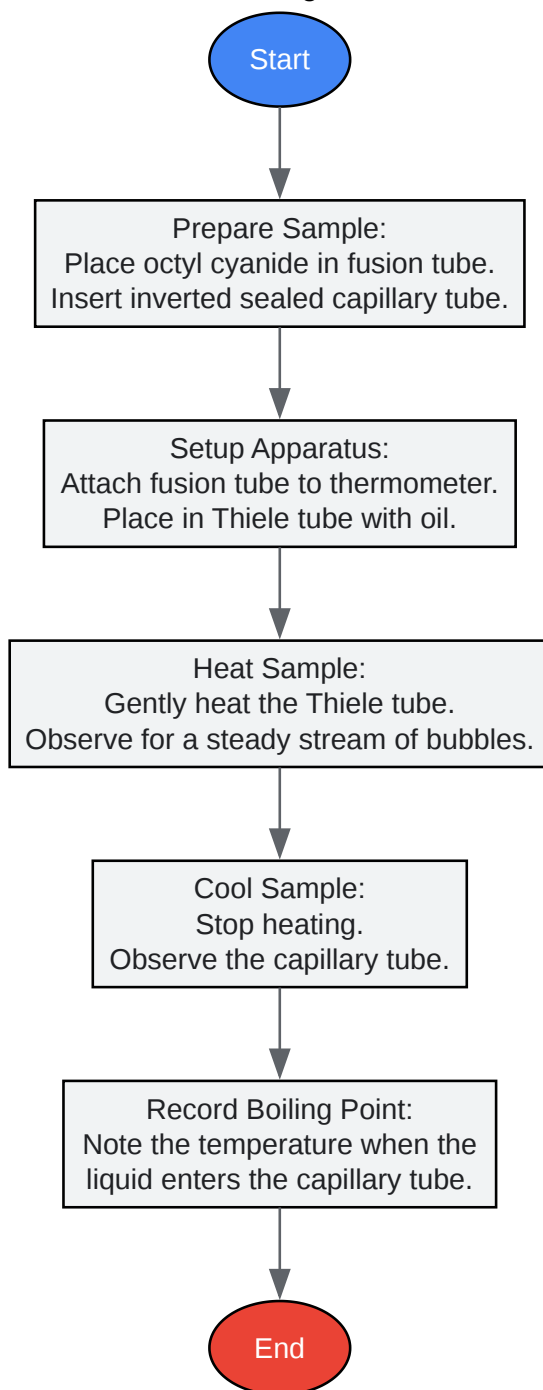
- **Measurement:** The instrument is adjusted until the dividing line between the light and dark fields is sharp and centered. The refractive index is then read from the scale.
- **Temperature Control:** The temperature should be controlled and recorded as the refractive index is temperature-dependent.

## Visualizations

### Experimental Workflow for Boiling Point Determination

The following diagram illustrates the logical steps involved in determining the boiling point of a liquid using the micro-boiling point method.

## Workflow for Micro Boiling Point Determination

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Caption: Workflow for Micro Boiling Point Determination.

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